

Isocaryophyllene: A Selective Cannabinoid Receptor 2 (CB2) Agonist - Application Notes and Protocols

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Compound of Interest

Compound Name: *Isocaryophyllene*

Cat. No.: B031545

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Introduction

Isocaryophyllene, a natural bicyclic sesquiterpene, has emerged as a significant tool for researchers investigating the endocannabinoid system. It is a stereoisomer of the more commonly known β -caryophyllene.^[1] This document provides detailed application notes and experimental protocols for the use of **isocaryophyllene** as a selective agonist for the Cannabinoid Receptor 2 (CB2). The CB2 receptor is primarily expressed in the immune system and peripheral tissues, making it a promising therapeutic target for inflammatory and pain-related disorders without the psychoactive effects associated with the Cannabinoid Receptor 1 (CB1).^[2] **Isocaryophyllene**'s selectivity for the CB2 receptor makes it an invaluable non-psychoactive compound for exploring the therapeutic potential of targeting this receptor.^[2]

Data Presentation

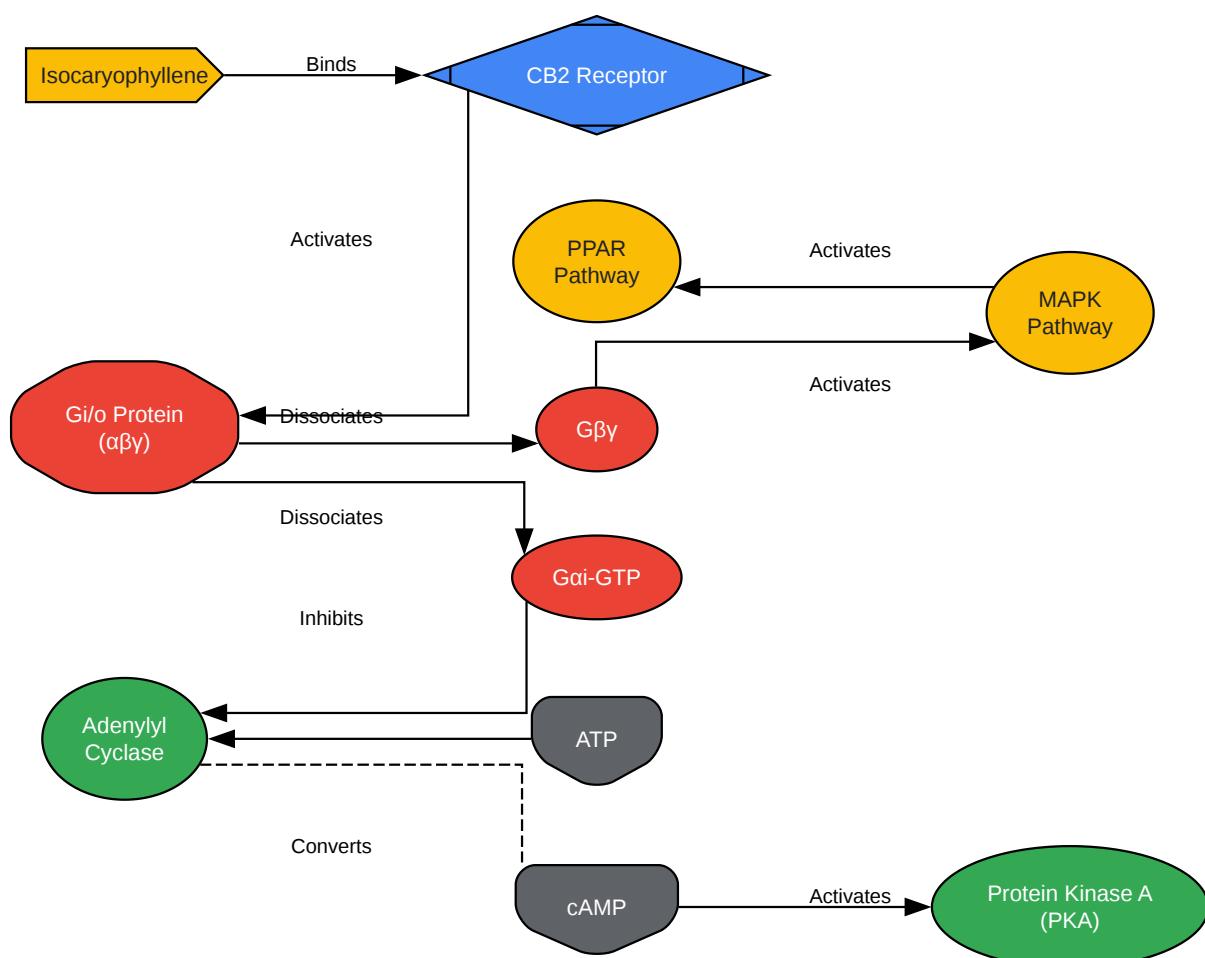
The following table summarizes the quantitative data regarding the binding affinity and functional activity of **isocaryophyllene** and its related compound, β -caryophyllene, at the human CB1 and CB2 receptors. This data highlights the selectivity of these compounds for the CB2 receptor.

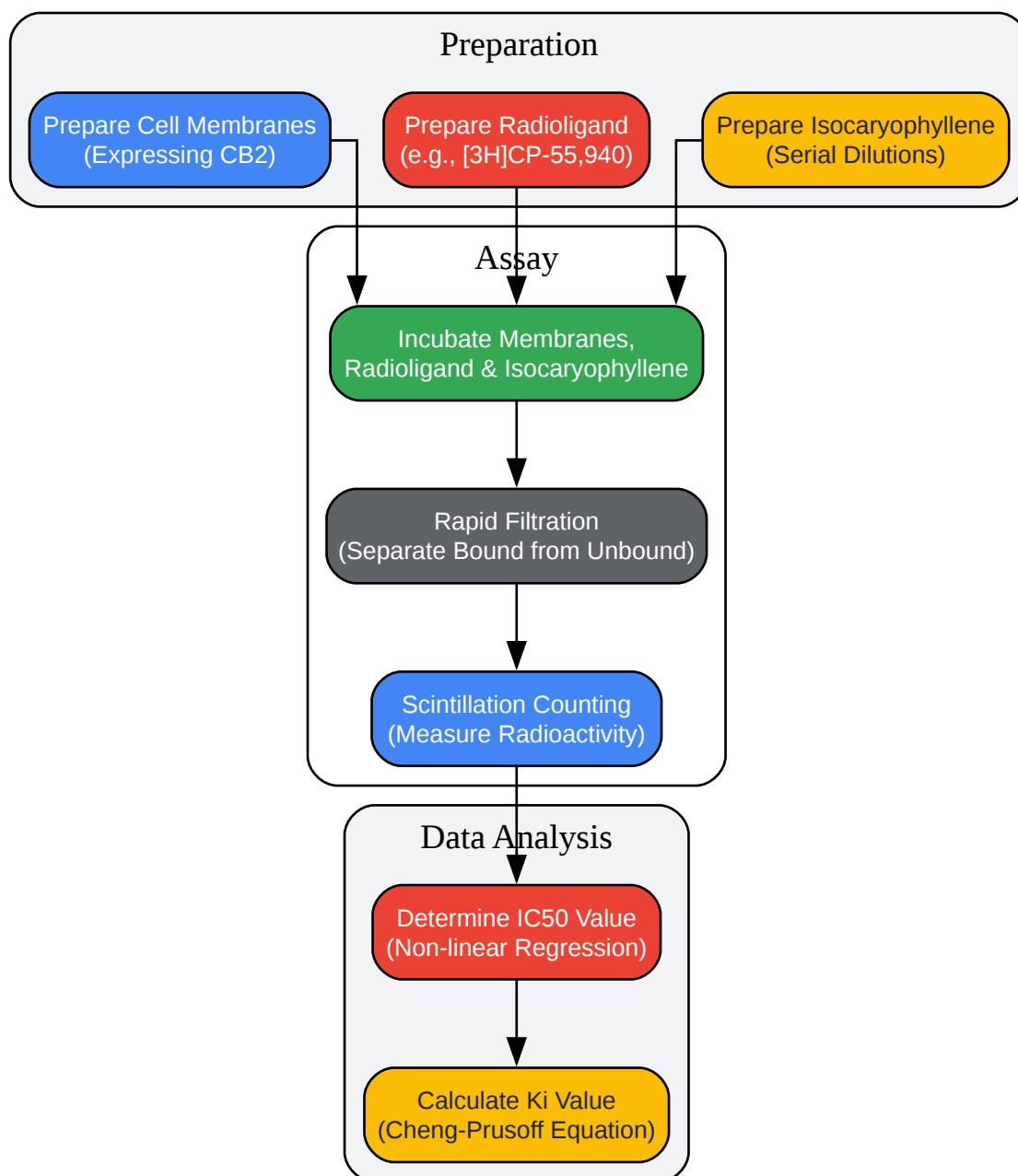
Compound	Receptor	Binding Affinity (Ki)	Functional Activity (pKi/EC50)	Selectivity (CB1 Ki / CB2 Ki)
Isocaryophyllene ((Z)- β -Caryophyllene)	hCB2	-	485 nM (pKi)	>60-fold (estimated)
hCB1	>10,000 nM (estimated)	-	-	-
β -Caryophyllene	hCB2	155 nM	-	~64.5-fold
hCB1	>10,000 nM	-	-	-

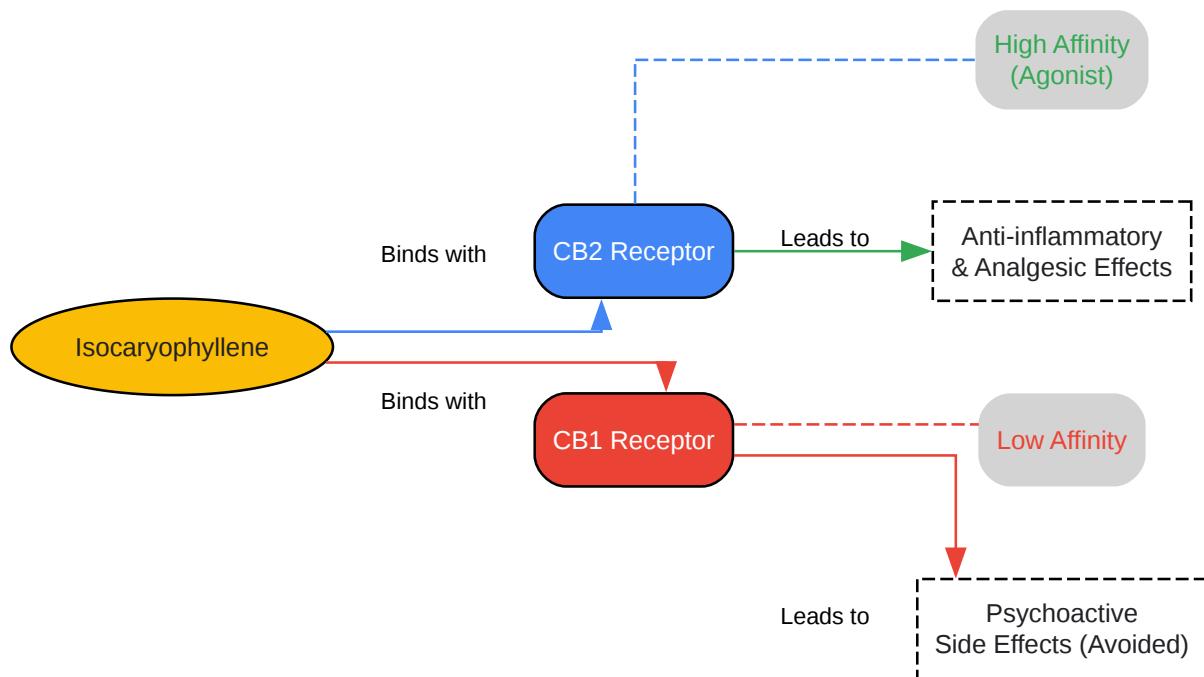
Note: The Ki value for **isocaryophyllene** at the hCB1 receptor is estimated based on the known high selectivity of its stereoisomer, β -caryophyllene, for the CB2 receptor. Specific experimental determination of **isocaryophyllene**'s Ki at the hCB1 receptor is recommended for definitive characterization.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway activated by **isocaryophyllene**, a typical experimental workflow for assessing its binding affinity, and the logical relationship of its receptor selectivity.





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References

- 1. Beta-Caryophyllene: Terpene Powerhouse | Project CBD [projectcbd.org]
- 2. β -caryophyllene and β -caryophyllene oxide—natural compounds of anticancer and analgesic properties - PMC [pmc.ncbi.nlm.nih.gov]
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